

Essential Guide to the Proper Disposal of Durlobactam

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Compound of Interest

Compound Name: Durlobactam

Cat. No.: B607225

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This document provides crucial safety and logistical information for the proper disposal of **durlobactam**, a novel β -lactamase inhibitor. Adherence to these procedures is vital for ensuring personnel safety, preventing environmental contamination, and maintaining regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle **durlobactam** in a laboratory or clinical setting.

Core Disposal Principles

According to available Safety Data Sheets (SDS), **durlobactam** is not classified as a hazardous substance or mixture.^{[1][2]} Therefore, its disposal should follow standard protocols for non-hazardous pharmaceutical waste. The primary steps involve segregation, proper containment, and disposal through an approved waste management vendor.

Handling and Storage Summary

Proper handling and storage are critical prerequisites to safe disposal. Below is a summary of key quantitative data related to the handling of **durlobactam**, primarily in the context of its co-packaged product with sulbactam, XACDURO®.

Parameter	Value	Source
Storage Temperature (Unreconstituted Vials)	2°C to 8°C (36°F to 46°F)	[3]
Freezing Prohibition	Do Not Freeze	[1][3]
Reconstitution Diluent	Sterile Water for Injection	[1]
Time Limit for Dilution after Reconstitution	Within 1 hour	[2][4]
Storage of Prepared Solution	Refrigerated at 2°C to 8°C (36°F to 46°F)	[3][5]
Maximum Storage Time for Prepared Solution	Within 24 hours	[2][3][5]

Experimental Protocols: Step-by-Step Disposal Procedures

The following protocols detail the methodologies for handling and disposing of different forms of **durlobactam** waste.

Protocol 1: Disposal of Waste from Clinical Administration or Laboratory Use

This protocol applies to the disposal of materials generated after the preparation and administration of **durlobactam** in a clinical or research setting.

- Segregate Sharps: Immediately following use, discard all needles and other contaminated sharps into a designated, puncture-resistant sharps container.[1][2]
- Dispose of Vials and Packaging: Discard empty or used **durlobactam** vials, along with all associated packaging, into a designated pharmaceutical waste container.[1][2] Since **durlobactam** is not hazardous, this would typically be a white container with a blue lid, designated for non-hazardous pharmaceutical waste.

- **Dispose of Syringes:** After removing the needle, discard the syringe into the same pharmaceutical waste container as the vials.^{[1][2]}
- **Personal Protective Equipment (PPE):** Dispose of used gloves, gowns, and other PPE in the appropriate waste stream as per your institution's guidelines for handling non-hazardous pharmaceutical agents.

Protocol 2: Disposal of Unused, Expired, or Bulk Durlobactam

This protocol applies to the disposal of unused reconstituted solutions, expired vials, or bulk quantities of **durlobactam** powder. The key principle is to never dispose of pharmaceutical waste down the drain or in the regular trash.

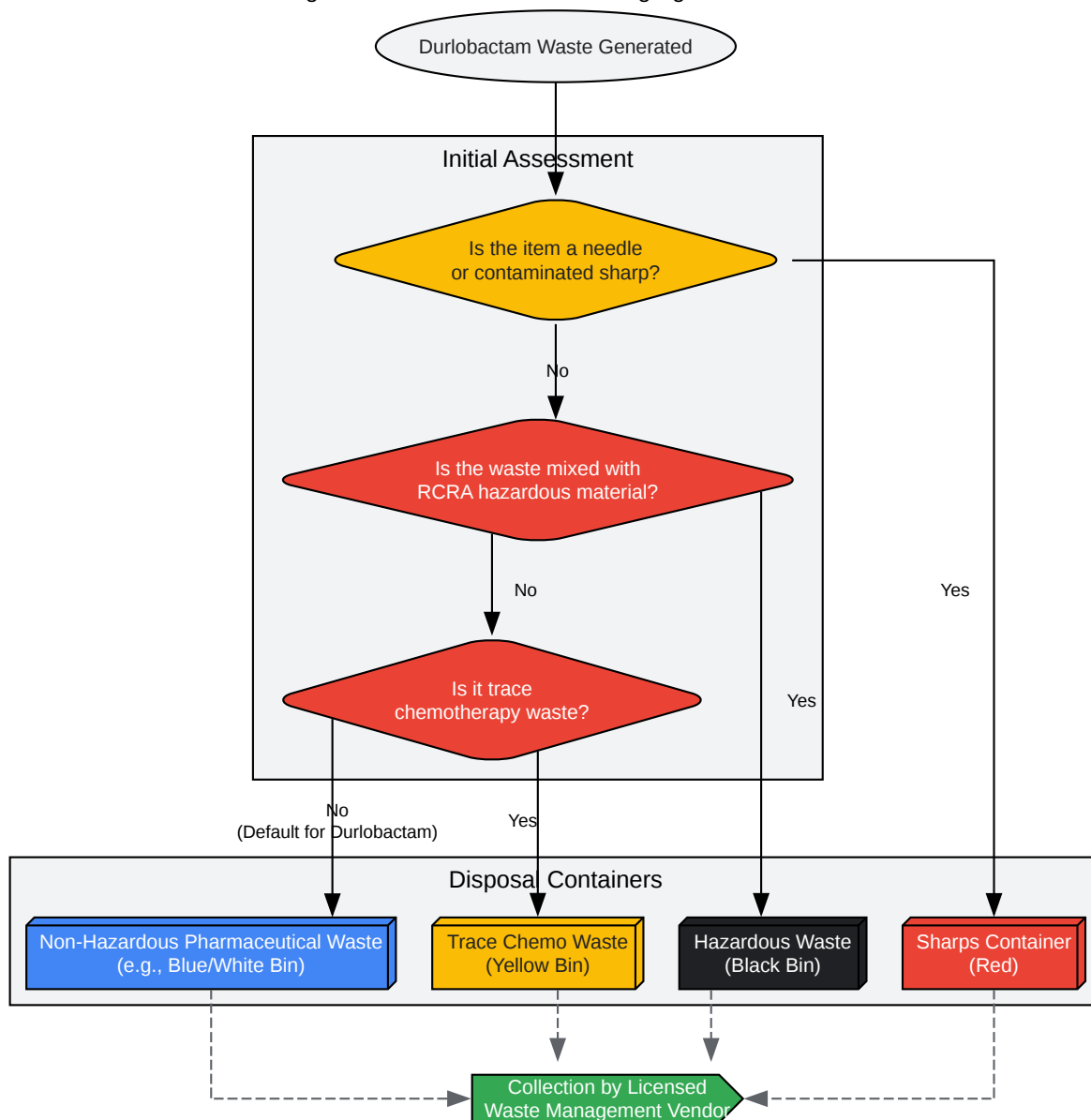
- **Identify as Non-Hazardous:** Confirm that the waste is solely **durlobactam**, which is classified as non-hazardous pharmaceutical waste.
- **Containment:**
 - **Unused Solution:** The prescribing information for XACDURO® repeatedly states to "Discard unused portion."^{[2][3][6]} This unused solution should be placed in a designated, leak-proof container for non-hazardous pharmaceutical waste.
 - **Expired Vials/Bulk Powder:** Place expired, unopened vials or containers of bulk **durlobactam** powder directly into a designated container for non-hazardous pharmaceutical waste.
- **Labeling:** Ensure the waste container is clearly labeled as "Non-Hazardous Pharmaceutical Waste for Incineration."
- **Storage:** Store the sealed waste container in a secure, designated area away from patient care and public access, awaiting pickup.
- **Final Disposal:** Arrange for a licensed pharmaceutical waste management contractor to collect and transport the waste for final disposal, which is typically high-temperature incineration.

Mandatory Visualizations

Durlobactam Waste Segregation Workflow

The following diagram illustrates the decision-making process and logical flow for properly segregating **durlobactam**-related waste streams at the point of generation.

Diagram 1: Durlobactam Waste Segregation Workflow

[Click to download full resolution via product page](#)Caption: Workflow for proper segregation of **durlobactam** waste.

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